

An In-depth Technical Guide to the Physical Properties of Trimethylnonanol

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Compound of Interest

Compound Name: *Trimethylnonanol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Trimethylnonanol**, a C12 alcohol with various isomers. The information presented herein is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and methodological context. This document summarizes key quantitative data in structured tables, details experimental protocols for property determination, and includes visualizations of experimental workflows.

Introduction to Trimethylnonanol

Trimethylnonanol (C₁₂H₂₆O) is a long-chain alcohol with multiple structural isomers, each potentially exhibiting distinct physical characteristics that are crucial for its application in various scientific and industrial domains. The position of the hydroxyl group and the methyl branches on the nonane backbone significantly influences properties such as boiling point, melting point, density, and solubility. Understanding these properties is fundamental for its use as a solvent, a surfactant precursor, or in the synthesis of other organic compounds. This guide will focus on the available data for prominent isomers of **trimethylnonanol**.

Tabulated Physical Properties

The following tables summarize the available quantitative data for various isomers of **trimethylnonanol**. It is important to note that much of the available data is computed rather than experimentally determined.

Table 1: General and Computed Properties of **Trimethylnonanol** Isomers

Property	2,6,8-Trimethyl-1-nonanol[1]	2,6,8-Trimethyl-4-nonanol[2]	2,3-dimethyldecan-2-ol (Isomer) [3]	2,5,8-Trimethyl-nonan-5-ol[4]
Molecular Formula	C ₁₂ H ₂₆ O	C ₁₂ H ₂₆ O	C ₁₂ H ₂₆ O	C ₁₂ H ₂₆ O
Molecular Weight	186.33 g/mol	186.33 g/mol	186.33 g/mol	186.33 g/mol
XLogP3-AA	4.4	4.3	4.6	3.9
Hydrogen Bond Donor Count	1	1	1	1
Hydrogen Bond Acceptor Count	1	1	1	1
Rotatable Bond Count	7	7	7	6
Exact Mass	186.198365449 Da	186.198365449 Da	186.198365449 Da	186.198365449 Da
Topological Polar Surface Area	20.2 Å ²	20.2 Å ²	20.2 Å ²	20.2 Å ²

Table 2: Experimental and Calculated Physical Properties of **Trimethylnonanol** Isomers

Property	2,6,8-Trimethyl-4-nonanol	3,5,5-Trimethyl-1-hexanol (related C9 alcohol)[5][6][7]
Physical Description	Liquid[2]	Colorless liquid with a characteristic odor[7][8]
Boiling Point	225.3 °C (at 760 mmHg)[9]	193-202 °C[7]
Melting Point	-	-70 °C[7]
Density	-	0.824 g/mL at 25 °C[6]
Solubility in water	Log10 of Water solubility in mol/l: -3.50 (Calculated)[10]	Insoluble at 20 °C[7]
Vapor Pressure	-	0.3 mmHg[7]
Refractive Index	-	1.432[6]

Experimental Protocols

The determination of the physical properties of alcohols like **trimethylnonanol** involves standardized experimental procedures. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For high-molecular-weight alcohols like **trimethylnonanol**, accurate measurement is crucial.

Methodology: Micro-Boiling Point Determination[11]

- **Sample Preparation:** A small volume (approximately 0.5 mL) of the **trimethylnonanol** isomer is placed into a small test tube. A small magnetic stir bar is added for even heating.
- **Apparatus Setup:** The test tube is placed in a heating block on a hot plate stirrer. A thermometer is clamped such that its bulb is about 1 cm above the liquid's surface.
- **Heating:** The sample is gently stirred and heated.

- **Observation:** The temperature is recorded when the liquid is gently refluxing, characterized by a stable ring of condensing vapor on the walls of the test tube at the same level as the thermometer bulb. This stable temperature is the boiling point.
- **Pressure Correction:** The atmospheric pressure should be recorded. If the pressure is not at sea level (760 mmHg), a correction must be applied to the observed boiling point.

Determination of Density

The density of a liquid can be determined using several methods, with digital density meters offering high precision.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Methodology: Oscillating U-Tube Density Meter[\[12\]](#)[\[15\]](#)

- **Calibration:** The digital density meter, such as a DDM 2911, is calibrated using dry air and distilled water at a known temperature.
- **Sample Injection:** A small sample (1-2 mL) of the **trimethylnonanol** isomer is injected into the oscillating U-tube of the density meter using a syringe, ensuring no air bubbles are present.
- **Temperature Control:** The instrument maintains the sample at a precise, controlled temperature (e.g., 20 °C).
- **Measurement:** The instrument measures the oscillation frequency of the U-tube containing the sample, which is directly related to the sample's density. The result is typically displayed directly by the instrument.
- **Cleaning:** The U-tube is thoroughly cleaned with appropriate solvents and dried before the next measurement.

Determination of Solubility

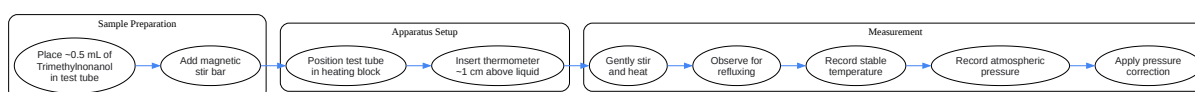
The solubility of long-chain alcohols in various solvents is a critical parameter.

Methodology: Visual Miscibility Test[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- **Solvent Preparation:** A series of test tubes are prepared, each containing a specific volume (e.g., 2 mL) of a different solvent (e.g., water, ethanol, acetone, hexane).
- **Solute Addition:** The **trimethylnonanol** isomer is added dropwise to each test tube while shaking the mixture.
- **Observation:** The number of drops required for the solution to become saturated (i.e., when the alcohol no longer dissolves and forms a separate phase or persistent cloudiness) is recorded.
- **Classification:** The solubility is classified based on the amount of solute that dissolves. For instance: very soluble (dissolves in all proportions), soluble (dissolves to a certain extent), and insoluble (does not visibly dissolve). The longer hydrocarbon chain of **trimethylnonanol** suggests it will have low solubility in polar solvents like water and higher solubility in non-polar organic solvents.^{[18][20][21]}

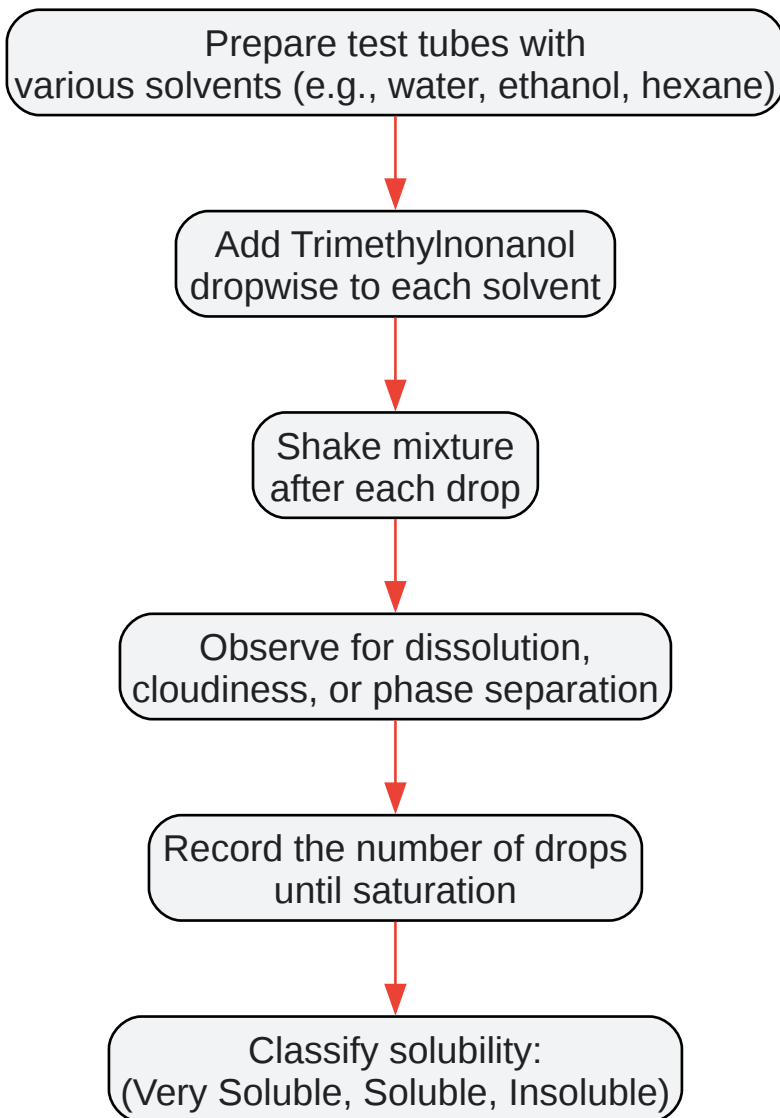
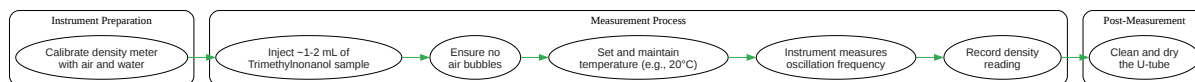
Visualized Experimental Workflows

The following diagrams, created using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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